

2,6-dichloro-3-nitropyridine chemical structure and IUPAC name

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Compound of Interest

Compound Name: 2,6-Dichloro-3-nitropyridine

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2,6-Dichloro-3-nitropyridine: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

Introduction

2,6-Dichloro-3-nitropyridine is a halogenated nitroaromatic heterocyclic compound with significant applications in organic synthesis, particularly as an intermediate in the production of pharmaceuticals and agrochemicals.^{[1][2]} Its chemical reactivity, driven by the presence of two chlorine atoms and a nitro group on the pyridine ring, makes it a versatile building block for creating more complex molecular architectures. This technical guide provides a comprehensive overview of its chemical structure, properties, synthesis, and key applications, supported by experimental data and protocols.

Chemical Structure and IUPAC Name

The International Union of Pure and Applied Chemistry (IUPAC) name for this compound is **2,6-dichloro-3-nitropyridine**.^[3] The structure consists of a pyridine ring substituted with two chlorine atoms at positions 2 and 6, and a nitro group at position 3.

The chemical structure can be represented by the following SMILES string: C1=CC(=NC(=C1--INVALID-LINK--[O-])Cl)Cl.^[3]

Physicochemical Properties

2,6-Dichloro-3-nitropyridine is a yellow crystalline powder or chunks at room temperature.^[1]
^[2] A summary of its key physicochemical properties is presented in the table below.

Property	Value	Reference
Molecular Formula	C ₅ H ₂ Cl ₂ N ₂ O ₂	
Molecular Weight	192.99 g/mol	^[4] ^[5] ^[6]
CAS Number	16013-85-7	^[4] ^[5] ^[6]
Melting Point	55-60 °C (lit.)	^[2] ^[4] ^[6]
Appearance	Yellow crystalline powder or chunks	^[1] ^[2]
Solubility	Sparingly soluble in water	^[1]
InChI	1S/C5H2Cl2N2O2/c6-4-2-1-3(9(10)11)5(7)8-4/h1-2H	^[4] ^[6] ^[7]
InChIKey	SHCWQWRTKPNTM-UHFFFAOYSA-N	^[4] ^[6] ^[7]

Synthesis of 2,6-Dichloro-3-nitropyridine

The primary method for the synthesis of **2,6-dichloro-3-nitropyridine** is through the nitration of 2,6-dichloropyridine.^[8]^[9] Various synthetic protocols have been developed to optimize yield and purity.

Experimental Protocol: Nitration of 2,6-Dichloropyridine

This protocol is based on a common laboratory-scale synthesis.^[10]

Materials:

- 2,6-Dichloropyridine
- Concentrated Sulfuric Acid (H₂SO₄)

- Potassium Nitrate (KNO_3)
- Crushed Ice
- Ice Water
- 150 mL Three-necked flask
- Stirring apparatus
- Heating mantle

Procedure:

- To a 150 mL three-necked flask equipped with a stirrer, add 80 mL of concentrated sulfuric acid at room temperature.[\[10\]](#)
- Slowly add 7.4 g (0.05 mol) of 2,6-dichloropyridine to the stirring sulfuric acid.[\[10\]](#)
- Following the addition of 2,6-dichloropyridine, slowly add 10.1 g (0.1 mol) of potassium nitrate.[\[10\]](#)
- After the addition is complete, continue stirring for 30 minutes at room temperature.[\[10\]](#)
- Slowly increase the temperature to 120°C and maintain the reaction at this temperature for 10 hours.[\[10\]](#)
- Upon completion, cool the reaction mixture to room temperature.[\[2\]](#)[\[10\]](#)
- Pour the cooled mixture into crushed ice with continuous stirring.[\[2\]](#)[\[10\]](#)
- A white solid precipitate will form. Wash the precipitate with ice water until it is neutral.[\[2\]](#)[\[10\]](#)
- Collect the solid by filtration and dry to obtain **2,6-dichloro-3-nitropyridine**.[\[10\]](#)

Expected Yield: Approximately 7.75 g (80%) of a white solid with a melting point of 61-63 °C.[\[2\]](#)
[\[10\]](#)

Alternative Synthesis Route

Another patented method involves the chlorination of 2,6-dihydroxy-3-nitropyridine.[8] This two-step process begins with the 1,4-addition reaction of 2-nitroacetate and a 2-halogenated acrylate, followed by cyclization with ammonia to form the dihydroxy intermediate. The intermediate is then chlorinated to yield the final product.[8]

A specific example of the chlorination step is as follows:

- To a 500 ml four-neck flask, add 200 g of 1,2-dichloroethane, 76.5 g (0.5 mol) of phosphorus oxychloride, and 31.2 g (0.2 mol) of 2,6-dihydroxy-3-nitropyridine.[8]
- Stir the mixture and heat to 80-82 °C for 8 hours.[8]
- Cool the reaction to 20-25 °C and slowly pour the residue into 200 g of ice water.[8]
- Extract the product three times with 1,2-dichloroethane (50 g each time).[8]
- Combine the organic phases, wash with 30 g of saturated brine, and dry with 5 g of anhydrous sodium sulfate.[8]
- Remove the solvent by rotary evaporation to yield the product.[8]

Expected Yield: Approximately 35.2 g (92.1%) of a white-like solid with a liquid phase purity of 99.1%.[8]

Chemical Reactivity and Applications

The chlorine atoms at the 2 and 6 positions of **2,6-dichloro-3-nitropyridine** are susceptible to nucleophilic substitution, a reactivity enhanced by the electron-withdrawing nitro group.[11] This property makes it a valuable intermediate in the synthesis of various compounds.

Key Applications:

- **Pharmaceutical Synthesis:** It is a crucial intermediate in the production of medicinal agents.
[2]

- Agrochemicals: Used in the synthesis of pesticides and herbicides.[\[1\]](#) The mechanism of action often involves disrupting the growth and reproduction of pests and weeds.[\[1\]](#)
- Organic Synthesis: It serves as a starting material for preparing compounds like pyridyldifluoroacetates and bicyclooxacalixhetarenes.[\[2\]](#)[\[4\]](#) It also undergoes macrocyclic condensation reactions with resorcinol derivatives.[\[2\]](#)[\[4\]](#)

The regioselectivity of nucleophilic substitution is a key consideration. While the nitro group activates both the ortho (C-2) and para (C-6) positions, the inductive effect of the nitro group can make the C-2 position more electron-deficient and thus more prone to nucleophilic attack.
[\[11\]](#)

Spectroscopic Data

Spectroscopic data is essential for the characterization of **2,6-dichloro-3-nitropyridine**.

Spectroscopic Data	Description	Reference
¹ H NMR (CDCl ₃ , ppm)	9.26 (d, 1H), 8.25 (d, 1H)	[8]
¹³ C NMR	Data available from spectral databases.	[7]
Mass Spectrometry	m/z 3rd highest peak at 192.	
IR Spectra	ATR-IR spectra are available.	

Safety and Handling

2,6-Dichloro-3-nitropyridine is a hazardous substance and should be handled with appropriate safety precautions.

GHS Hazard Statements:

- H315: Causes skin irritation.[\[3\]](#)
- H317: May cause an allergic skin reaction.[\[3\]](#)
- H319: Causes serious eye irritation.[\[3\]](#)

- H335: May cause respiratory irritation.[3]

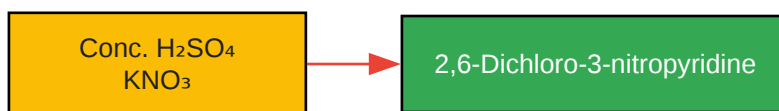
Precautionary Statements:

- P280: Wear protective gloves/protective clothing/eye protection/face protection.[4][6]
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.[4][6]
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[4][6]

It is crucial to handle this compound in a well-ventilated area and avoid inhalation or contact with skin and eyes.[1] Exposure to high temperatures may cause it to emit toxic fumes.[1]

Logical Relationship Diagram

The following diagram illustrates the primary synthesis pathway for **2,6-dichloro-3-nitropyridine**.



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Caption: Synthesis of **2,6-dichloro-3-nitropyridine** via nitration.

Conclusion

2,6-Dichloro-3-nitropyridine is a key chemical intermediate with a well-defined structure and a range of applications in the pharmaceutical and agrochemical industries. Its synthesis is well-established, and its reactivity is understood, making it a reliable building block for further chemical transformations. Proper handling and safety precautions are essential when working with this compound. This guide provides a foundational understanding for researchers and professionals engaged in work involving **2,6-dichloro-3-nitropyridine**.

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